

# Antioxidant 1010 chemical structure and properties

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## Compound of Interest

Compound Name: Antioxidant 1010

Cat. No.: B1672178

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## An In-depth Technical Guide to Antioxidant 1010

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and applications of **Antioxidant 1010**, a widely utilized hindered phenolic antioxidant. The information is intended for researchers, scientists, and professionals in drug development and related fields who require a thorough understanding of this compound for material stabilization and development.

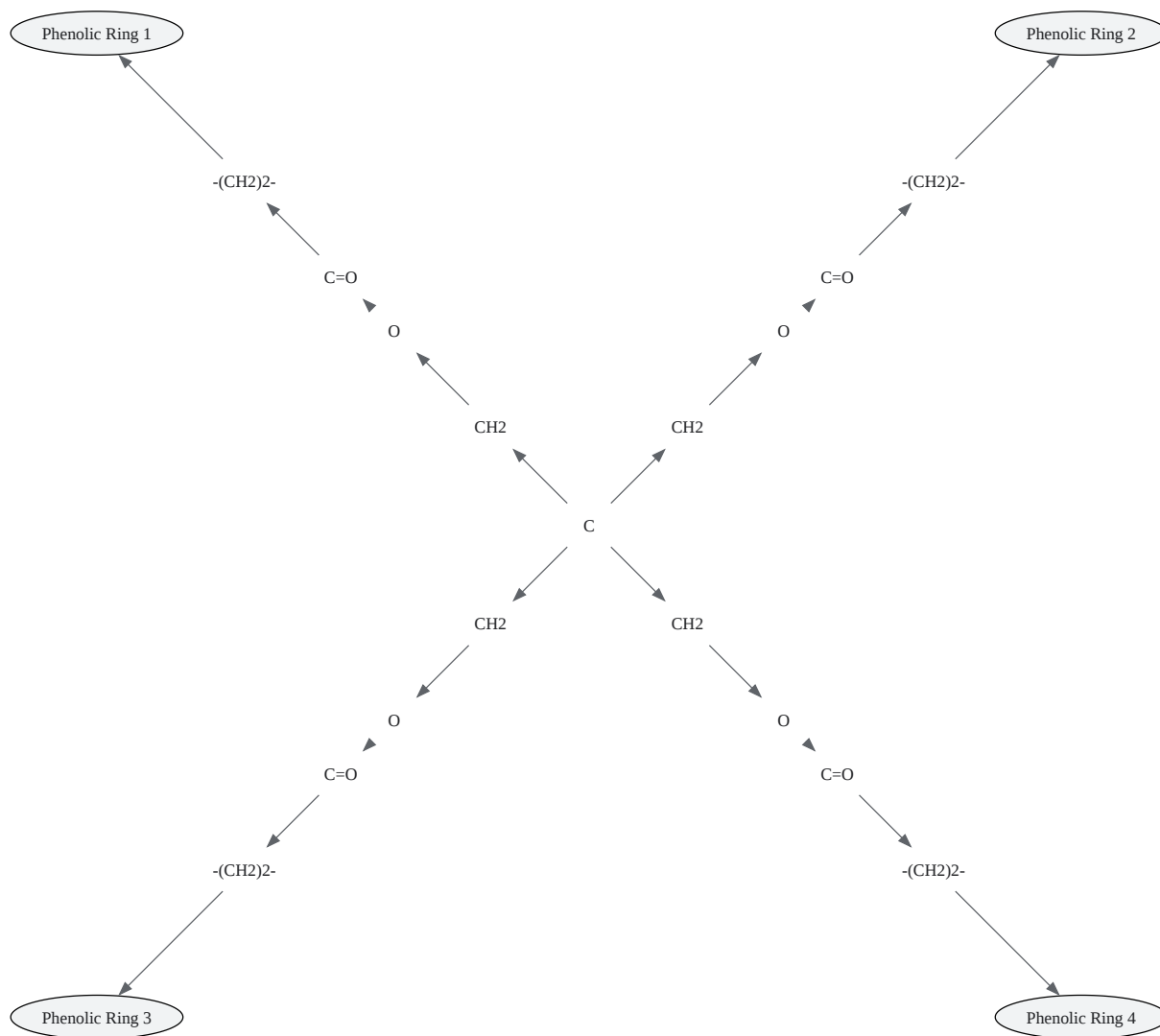
## Chemical Identity and Structure

**Antioxidant 1010**, also known by its chemical name Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate), is a high molecular weight, sterically hindered phenolic antioxidant.<sup>[1][2][3]</sup> Its structure is characterized by four hindered phenol groups, which are key to its antioxidant activity.

Table 1: Chemical Identification of **Antioxidant 1010**

Identifier	Value
IUPAC Name	[3-[3-(3,5-ditert-butyl-4-hydroxyphenyl)propanoyloxy]-2,2-bis[3-(3,5-ditert-butyl-4-hydroxyphenyl)propanoyloxymethyl]propyl] 3-(3,5-ditert-butyl-4-hydroxyphenyl)propanoate <sup>[1]</sup>
CAS Number	6683-19-8 <sup>[1]</sup>
Molecular Formula	C <sub>73</sub> H <sub>108</sub> O <sub>12</sub>
Molecular Weight	1177.6 g/mol

Below is a diagram illustrating the chemical structure of **Antioxidant 1010**.



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Figure 1: Chemical Structure of **Antioxidant 1010**

## Physical and Chemical Properties

**Antioxidant 1010** is a white to slightly yellowish crystalline powder. It is characterized by its high thermal stability, low volatility, and good compatibility with a wide range of organic substrates.

Table 2: Physicochemical Properties of **Antioxidant 1010**

Property	Value
Appearance	White, free-flowing powder
Melting Point	110 - 125 °C
Boiling Point	1005.8 °C at 760 mmHg
Density	1.15 g/cm <sup>3</sup> at 20 °C
Flash Point	297 °C
Solubility	Insoluble in water; soluble in organic solvents such as acetone, chloroform, and toluene.
Vapor Pressure	$7 \times 10^{-10}$ Pa at 20 °C (extrapolated)

## Antioxidant Mechanism

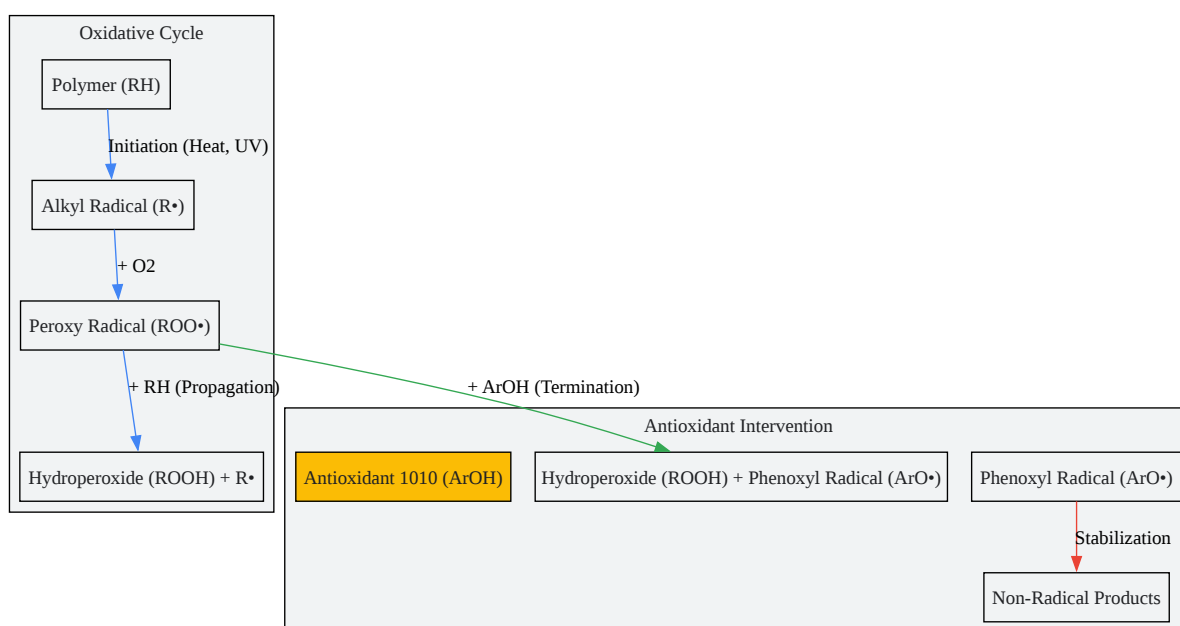
**Antioxidant 1010** functions as a primary antioxidant, specifically as a free radical scavenger. Its mechanism of action is centered on the sterically hindered phenolic groups within its molecular structure.

During the auto-oxidation of a polymer, highly reactive peroxy radicals (ROO•) are formed. These radicals can propagate a chain reaction, leading to the degradation of the material.

**Antioxidant 1010** interrupts this cycle by donating a hydrogen atom from one of its phenolic hydroxyl (-OH) groups to the peroxy radical. This neutralizes the radical and terminates the chain reaction.

The resulting phenoxyl radical on the **Antioxidant 1010** molecule is stabilized by resonance and the steric hindrance provided by the bulky tert-butyl groups adjacent to the hydroxyl group.

This steric hindrance prevents the phenoxyl radical from initiating new chain reactions, making **Antioxidant 1010** a highly effective stabilizer.



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Figure 2: Antioxidant Mechanism of **Antioxidant 1010**

## Applications and Typical Addition Levels

**Antioxidant 1010** is widely used as a stabilizer in a variety of polymers and other organic materials to protect them from thermo-oxidative degradation. Its high molecular weight and low

volatility make it particularly suitable for high-temperature processing applications.

Table 3: Applications and Recommended Addition Levels of **Antioxidant 1010**

Application	Typical Addition Level (%)
Polyolefins (PE, PP)	0.1 - 0.5
Styrenics (PS, ABS)	0.1 - 0.3
Polyesters (PET, PBT)	0.1 - 0.5
Polyamides (PA)	0.1 - 0.5
Polyurethanes (PU)	0.1 - 0.5
Elastomers and Rubbers	0.1 - 0.5
Adhesives and Sealants	0.2 - 1.0
Food Packaging	Varies by regulation

**Antioxidant 1010** is often used in combination with other types of antioxidants, such as phosphites (e.g., Antioxidant 168), to achieve a synergistic effect, providing both processing and long-term thermal stability.

## Experimental Protocols for Performance Evaluation

The effectiveness of **Antioxidant 1010** in a polymer formulation is typically evaluated through accelerated aging and stability tests. The following are outlines of key experimental protocols.

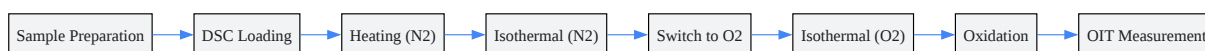
### Oxidative Induction Time (OIT)

This test, based on ASTM D3895, determines the time it takes for a material to begin to oxidize under a controlled temperature and oxygen atmosphere. A longer OIT indicates better oxidative stability.

Methodology:

- A small sample of the polymer containing **Antioxidant 1010** is placed in an aluminum pan within a Differential Scanning Calorimeter (DSC).

- The sample is heated to a specified isothermal temperature (e.g., 200°C) under an inert nitrogen atmosphere.
- Once the temperature stabilizes, the atmosphere is switched to oxygen.
- The time from the introduction of oxygen until the onset of the exothermic oxidation peak is measured as the OIT.



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Figure 3: Experimental Workflow for OIT Measurement

## Color Stability (Yellowness Index)

This test, based on ASTM D1925, quantifies the change in color of a polymer sample after exposure to heat or UV light. A lower yellowness index indicates better color stability.

### Methodology:

- Polymer plaques with and without **Antioxidant 1010** are prepared by compression molding or injection molding.
- The initial color of the plaques is measured using a spectrophotometer to determine the baseline yellowness index.
- The plaques are then subjected to accelerated aging in an oven at a specific temperature for a defined period or exposed to UV radiation in a weathering chamber.
- The yellowness index is measured at regular intervals to track the change in color over time.

## Toxicology and Safety

**Antioxidant 1010** has a low order of acute toxicity. It is not considered to be a skin or eye irritant under normal industrial use.

Table 4: Toxicological Data for **Antioxidant 1010**

Test	Result
Acute Oral Toxicity (Rat LD50)	> 5,000 mg/kg
Acute Dermal Toxicity (Rabbit LD50)	> 3,160 mg/kg
Acute Inhalation Toxicity (Rat LC50)	> 1.95 mg/L (4h)
Skin Irritation (Rabbit)	Non-irritating
Eye Irritation (Rabbit)	Non-irritating
Mutagenicity (Ames Test)	Negative

#### Handling and Storage:

- Handle with care, avoiding dust formation and ignition sources.
- Store in a cool, dry, and well-ventilated place in a tightly closed container.
- Personal protective equipment such as safety glasses, gloves, and a dust mask should be worn when handling the powder form.

This technical guide provides a foundational understanding of **Antioxidant 1010**. For specific applications and regulatory compliance, further detailed investigation and consultation of relevant safety data sheets are recommended.

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## References

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